

## **Essential Guide to the Proper Disposal of FT827**

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	FT827	
Cat. No.:	B607561	Get Quote

For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents are paramount to ensuring a secure laboratory environment. This document provides a comprehensive, step-by-step guide for the proper disposal of **FT827**, a selective and covalent ubiquitin-specific protease 7 (USP7) inhibitor. In the absence of specific disposal protocols for **FT827**, the following procedures are based on general best practices for the disposal of hazardous chemical waste in a laboratory setting.

Disclaimer: These are general guidelines. Always consult your institution's specific Environmental Health and Safety (EHS) protocols and the manufacturer's Safety Data Sheet (SDS) for the most accurate and compliant disposal information.

### **Chemical and Physical Properties of FT827**

A summary of the key properties of **FT827** is provided below to inform safe handling and disposal decisions.



Property	Value
Chemical Name	N-(4'-(4-hydroxy-4-((1-methyl-4-oxo-1,4-dihydro-5H-pyrazolo[3,4-d]pyrimidin-5-yl)methyl)piperidine-1-carbonyl)-[1,1'-biphenyl]-2-yl)ethenesulfonamide
CAS Number	1959537-86-0
Molecular Formula	C27H28N6O5S
Molecular Weight	548.62 g/mol
Appearance	Crystalline solid
Solubility	Soluble in DMSO

## **Experimental Protocols for Disposal**

The proper disposal of **FT827**, like other potent chemical inhibitors, follows a structured protocol to minimize risk to personnel and the environment. Chemical waste is regulated by the Environmental Protection Agency (EPA) and must be handled accordingly.[1]

#### Step 1: Waste Identification and Segregation

- Identify as Hazardous Waste: Due to its biological activity and chemical nature, FT827 should be treated as hazardous chemical waste.
- Segregate Waste Streams: Do not mix FT827 waste with other waste types. Maintain separate, clearly labeled waste containers for:
  - Solid Waste: Unused or expired FT827 powder, contaminated personal protective equipment (PPE) such as gloves and weighing papers.
  - Liquid Waste: Solutions containing FT827, such as stock solutions in DMSO or experimental media.
  - Sharps Waste: Contaminated needles, syringes, or pipette tips.

### Safety Operating Guide





 Compatibility Check: Ensure that FT827 waste is not mixed with incompatible chemicals that could cause a dangerous reaction. For instance, store it separately from strong acids, bases, and oxidizing agents.[2]

#### Step 2: Container Management

- Select Appropriate Containers: Use containers that are compatible with the chemical waste.
  For FT827, high-density polyethylene (HDPE) or glass containers are generally suitable.[1]
- Container Condition: Ensure containers are in good condition, with no cracks or leaks, and have a secure, screw-on cap.[2]
- Keep Containers Closed: Waste containers must be kept tightly sealed at all times, except when adding waste.[3]
- Do Not Overfill: Fill containers to no more than 90% capacity to allow for expansion and prevent spills.

#### Step 3: Labeling

Proper labeling is critical for safe disposal.

- Affix a Hazardous Waste Tag: Your institution's EHS department will provide official hazardous waste tags.
- Complete the Tag Information: The tag must include:
  - The words "Hazardous Waste".[1]
  - The full chemical name: "FT827" and any solvents (e.g., Dimethyl Sulfoxide). Avoid abbreviations.[1]
  - The concentration and quantity of each component.
  - The date the waste was first added to the container (accumulation start date).
  - The Principal Investigator's name, lab location, and contact information.[1]



• The relevant hazard pictograms (e.g., health hazard, environmental hazard).[1]

#### Step 4: Storage

- Designated Satellite Accumulation Area (SAA): Store the labeled waste container in a designated SAA, which should be at or near the point of generation.[3]
- Secondary Containment: Place the waste container in a secondary containment bin to prevent spills from spreading.
- Secure Storage: Store the waste in a location that is secure and away from general laboratory traffic.

#### Step 5: Disposal and Pickup

- Schedule a Pickup: Once the container is full or has been in storage for the maximum allowable time (often 9-12 months, check with your EHS), schedule a waste pickup with your institution's EHS department.[3]
- Do Not Dispose in Regular Trash or Drains: Under no circumstances should **FT827** or its solutions be disposed of in the regular trash or poured down the sink.[1][4] This is illegal and can harm the environment.

#### Disposal of Empty Containers

- Triple Rinse: To be considered non-hazardous, an empty container of FT827 must be triplerinsed with a suitable solvent (e.g., ethanol or acetone).[5]
- Collect Rinsate: The rinsate from this process must be collected and disposed of as hazardous liquid waste.[5]
- Deface Label: After rinsing and air-drying in a fume hood, completely deface or remove the original label.[5]
- Dispose of Container: The clean, defaced container can then typically be disposed of in the regular laboratory glass or plastic recycling.



### **Visualizing the Disposal Workflow**

The following diagram illustrates the general workflow for the proper disposal of FT827.

Waste Generation & Segregation FT827 Waste Generated (Solid, Liquid, Sharps) Segregate into Separate Waste Streams Container Management Select Appropriate, Sealed Container Label with 'Hazardous Waste' & Full Chemical Details Storage Store in Designated Satellite Accumulation Area (SAA) **Use Secondary Containment** Final Disposal Schedule Pickup with Environmental Health & Safety (EHS) **EHS Transports for Proper Disposal** 

FT827 Disposal Workflow



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Caption: General workflow for the safe disposal of **FT827**.

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### References

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